

# Physalin H: A Comparative Meta-Analysis of Its Biological Activities

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## Compound of Interest

Compound Name: *Physalin H*

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**Physalin H**, a naturally occurring seco-steroid belonging to the withanolide class, has garnered significant interest in the scientific community for its diverse pharmacological properties. This guide provides a comprehensive meta-analysis of published studies on **Physalin H**, offering a comparative overview of its cytotoxic, anti-inflammatory, and immunosuppressive activities. The information is presented to facilitate further research and drug development efforts.

## Quantitative Comparison of Bioactivities

The following tables summarize the quantitative data from various studies, providing a clear comparison of the efficacy of **Physalin H** and other relevant physalins across different biological assays.

### Table 1: Cytotoxic Activity of Physalins against Various Cancer Cell Lines

Physalin	Cell Line	Cancer Type	IC50 (μM)	Reference
Physalin H	PANC-1	Pancreatic Cancer	5.7	[1][2]
Physalin H	DU145	Prostate Cancer	6.8	[1][2]
Physalin H	NCI-H460	Non-small-cell Lung Cancer	Selectively cytotoxic	[3]
Physalin H	SF-268	CNS Glioma	Selectively cytotoxic	[3]
Physalin H	PC-3	Prostate Adenocarcinoma	Selectively cytotoxic	[3]
Physalin H	MCF-7	Breast Adenocarcinoma	Selectively cytotoxic	[3]
Physalin B	Multiple	Various	0.58 - 15.18 μg/mL	[4]
Physalin D	Multiple	Various	0.28 - 2.43 μg/mL	[4]
Physalin F	A498	Renal Cancer	1.40 μg/mL	[4]
Physalin F	ACHN	Renal Cancer	2.18 μg/mL	[4]
Physalin F	UO-31	Renal Cancer	2.81 μg/mL	[4]

**Table 2: Anti-inflammatory and Immunosuppressive Activities of Physalin H**

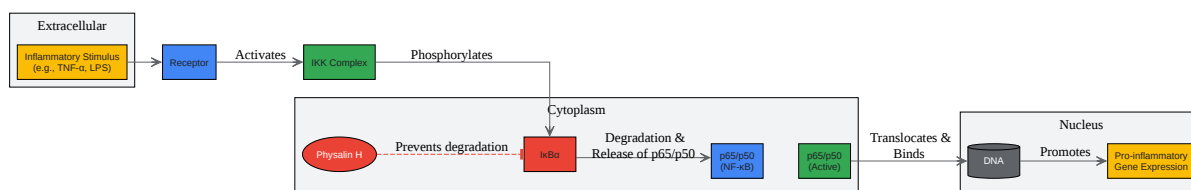
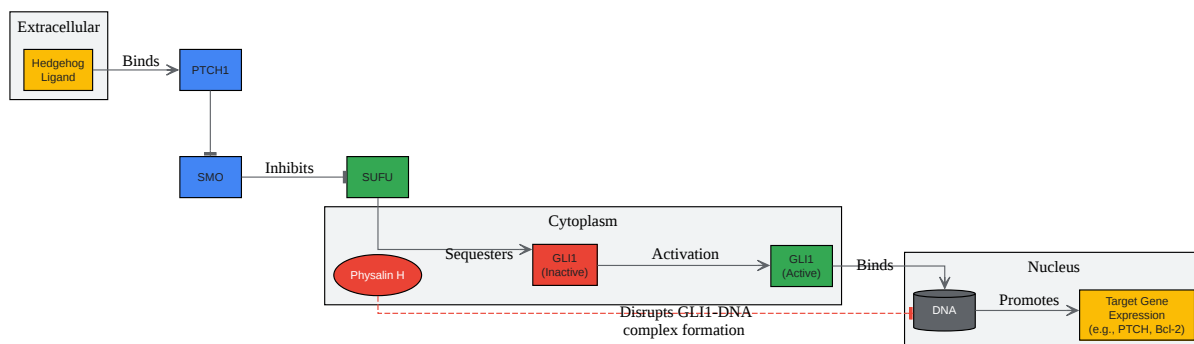
Activity	Assay	Key Findings	IC50/Concentration	Reference
Hedgehog Signaling Inhibition	GLI1 Transcription Assay	Inhibits GLI1 transcription	0.7 $\mu$ M	<a href="#">[1]</a> <a href="#">[2]</a>
Immunosuppression	Concanavalin A (ConA)-induced T-cell proliferation	Dose-dependently inhibits T-cell proliferation	Not specified	<a href="#">[5]</a>
Immunosuppression	Mixed Lymphocyte Reaction (MLR)	Significantly inhibits T-cell proliferation	Not specified	<a href="#">[5]</a>
Immunomodulation	Cytokine Production in T-cells	Modulates Th1/Th2 cytokine balance	Not specified	<a href="#">[5]</a>
Anti-inflammatory	LPS-induced acute lung injury	Alleviates inflammation	Not specified	

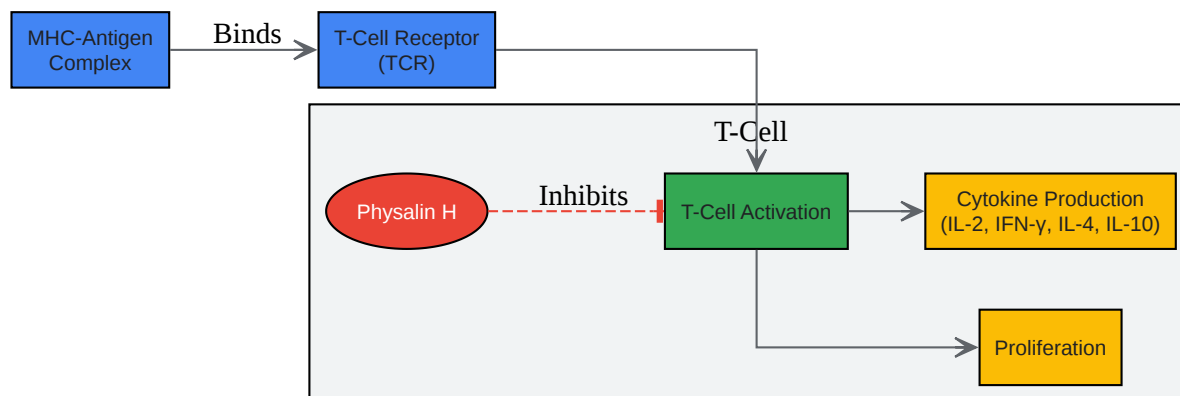
## Key Signaling Pathways Modulated by Physalin H

**Physalin H** exerts its biological effects by modulating several critical signaling pathways. The following diagrams, generated using Graphviz (DOT language), illustrate the mechanisms of action of **Physalin H**.

### Hedgehog Signaling Pathway Inhibition

**Physalin H** is a known inhibitor of the Hedgehog (Hh) signaling pathway, which is aberrantly activated in several cancers. It disrupts the formation of the GLI1-DNA complex, a crucial step in the activation of Hh target genes.[\[1\]](#)[\[2\]](#)[\[6\]](#)





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